

Technical Support Center: Aviglycine and Apple Fruit Drop

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

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Welcome to the technical support center for researchers and scientists utilizing **aviglycine** to manage pre-harvest fruit drop in apples. This resource provides in-depth troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and comparative data to assist you in your research and development efforts.

Frequently Asked Questions (FAQs)

Q1: What is **aviglycine** and how does it prevent apple fruit drop?

Aviglycine (AVG) is a plant growth regulator that inhibits the production of ethylene, a plant hormone that plays a crucial role in fruit ripening and abscission (the process of fruit drop).[1][2][3][4] Specifically, AVG blocks the enzyme 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, which is a key step in the ethylene biosynthesis pathway.[4][5] By reducing ethylene levels, AVG delays ripening processes, including the enzymatic breakdown of cell walls in the abscission zone at the fruit stem, thereby preventing premature fruit drop.[2][6]

Q2: What is the commercial formulation of **aviglycine** commonly used in research?

The most common commercial formulation of **aviglycine** is ReTain®, which contains 15% w/w AVG. It is widely used in both commercial apple production and research to manage harvest, reduce fruit drop, and maintain fruit quality.[1][7]

Q3: When is the optimal time to apply **aviglycine**?

The optimal application timing for **aviglycine** can vary depending on the desired outcome and the apple cultivar. For maximum effect on reducing pre-harvest drop, application is generally recommended 3 to 4 weeks before the anticipated harvest.[6][7][8][9] Applications made closer to harvest (7-14 days before) will have a lesser impact on delaying ripening and color development but can still be effective in controlling drop.[1][4]

Q4: What are the expected effects of **aviglycine** on apple quality besides fruit drop?

Besides controlling pre-harvest drop, **aviglycine** application can lead to several changes in fruit quality, including:

- Delayed Ripening: A general delay in the maturation process.[10][11][12][13]
- Increased Firmness: Treated fruits are often firmer at harvest and during storage.[3][10]
- Slower Starch Degradation: The conversion of starch to sugar is slowed down.[8][9][10]
- Reduced Soluble Solids Concentration (SSC): A lower sugar content at harvest is sometimes observed.[8][10][14]
- Delayed Color Development: The development of red skin color can be delayed.[9][10]
- Inconsistent Effects on Fruit Size: Reports on the effect on fruit size vary, with some studies showing an increase and others showing no effect or even a reduction.[8][10][14][15]

Troubleshooting Guide

This guide addresses common issues encountered during experiments with **aviglycine** for apple fruit drop control.

Issue	Potential Causes	Troubleshooting Steps & Recommendations
Ineffective Control of Fruit Drop	Incorrect Application Timing: Applying too early or too late can reduce efficacy. The onset of action for AVG can be 10-14 days.[9][16]	Solution: Apply 3-4 weeks before the expected natural ethylene climacteric rise for the specific cultivar.[6] Monitor fruit maturity indicators to refine timing.
Inadequate Concentration: The applied dose may be too low for the specific cultivar or environmental conditions.	Solution: Consult literature for recommended concentrations for your cultivar. A common rate is 125-250 mg/L.[13][17] Higher concentrations (up to 264 mg/L) may not always provide additional benefits.[8]	
Poor Spray Coverage: Uneven or insufficient application will lead to inconsistent results.	Solution: Ensure thorough coverage of the entire tree canopy. Use of a nonionic or organosilicone surfactant is recommended to improve uptake.[6][18] Apply under slow-drying conditions (e.g., early morning) to enhance absorption.[1]	
Cultivar Insensitivity: Some apple cultivars are less responsive to aviglycine. For example, 'Fuji' apples, which produce low levels of ethylene, may show little to no response. [17]	Solution: Research the ethylene production characteristics of your target cultivar. Consider alternative or combination treatments for less sensitive varieties.	

High Temperatures: Elevated temperatures following application can lead to inconsistent results.[8]	Solution: Apply during cooler parts of the day. Monitor weather conditions post-application and note any extreme temperatures in your experimental records.	
Negative Impact on Fruit Quality (e.g., poor color, low sugar)	Application Timing and Concentration: High rates or early applications can significantly delay ripening and color development.[9][10]	Solution: To minimize impacts on color, consider applying closer to harvest (e.g., 7-14 days before).[1] Use the lowest effective concentration. Split applications may also be an option.
Cultivar Sensitivity: Some cultivars are more prone to delayed coloration. 'Gala' and 'Honeycrisp' are considered more sensitive.[1]	Solution: Conduct preliminary trials with a range of concentrations and timings on a small batch of trees to determine the optimal protocol for your cultivar.	
Inconsistent Results Across Experiments	Variable Environmental Conditions: Year-to-year variations in climate can affect tree physiology and the effectiveness of plant growth regulators.[13]	Solution: Maintain detailed records of environmental conditions (temperature, humidity, rainfall) for each experiment. This will help in data analysis and interpretation.
Differences in Crop Load: Trees with a lighter crop load may begin ethylene production earlier, influencing the response to aviglycine.[1]	Solution: Standardize crop load as much as possible across experimental units. Record crop load as a covariate in your experimental design.	

Experimental Protocols

Protocol 1: Standard Application of **Aviglycine** for Pre-Harvest Drop Control

- Materials:
 - **Aviglycine** (e.g., ReTain®)
 - Nonionic or organosilicone surfactant
 - Calibrated sprayer
 - Personal Protective Equipment (PPE)
 - pH meter and buffers
- Procedure:
 1. Timing: Identify the target application window, typically 3-4 weeks before the anticipated commercial harvest date for the specific apple cultivar.
 2. Solution Preparation:
 - Determine the required volume of spray solution based on tree size and density to ensure thorough coverage (typically 100 gallons per acre).[\[1\]](#)
 - Check and adjust the water pH to be between 6 and 8.[\[1\]](#)
 - Calculate the amount of **aviglycine** product needed to achieve the desired concentration (e.g., 125 mg/L).
 - Add the **aviglycine** to the spray tank with agitation.
 - Add the surfactant at the recommended rate (e.g., 0.05-0.1% v/v).[\[18\]](#)
 3. Application:
 - Apply under slow-drying conditions (e.g., early morning with high humidity) and cool fruit temperatures to maximize absorption.[\[1\]](#)
 - Ensure a rain-free period of at least 6 hours post-application.[\[1\]](#)

- Spray to the point of drip, ensuring complete and uniform coverage of the foliage and fruit.

4. Data Collection:

- Monitor fruit drop at regular intervals (e.g., weekly) by counting the number of dropped fruit under each tree.
- At harvest, collect fruit samples to assess quality parameters such as firmness, soluble solids concentration (SSC), starch index, and color.

Quantitative Data Summary

The following tables summarize the effects of **aviglycine** on fruit drop and quality from various studies.

Table 1: Effect of **Aviglycine** on Pre-Harvest Fruit Drop in Different Apple Cultivars

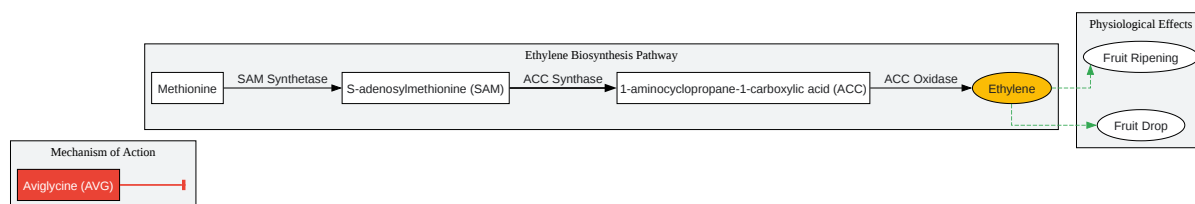
Cultivar	Aviglycine (AVG) Concentration (mg/L)	Application Timing (Weeks Before Harvest)	Fruit Drop Reduction (%)	Reference
'Gala'	125 and 250	4	Reduced from 85% (control) to 10%	[13] [17]
'Fuji'	125 and 250	4	No significant reduction; slight increase observed	[13] [17]
'McIntosh'	150	4	Superior to NAA and daminozide	[9]
'Delicious'	132 and 264	3	Significantly reduced drop compared to control	[8]
'Red Chief'	75, 150, 225	4	All concentrations reduced drop	

Table 2: Effect of **Aviglycine** on Apple Fruit Quality Parameters

Cultivar	AVG Treatment	Effect on Firmness	Effect on Soluble Solids (SSC)	Effect on Starch Index	Effect on Color	Reference
'Royal Gala'	Not Specified	Increased	No significant influence	Slowed degradation	Negatively affected	[10]
'McIntosh'	75, 150, 225 mg/L	Maintained firmness	-	Delayed degradation	Delayed red color development	[9] [12]
'Delicious'	132, 264 mg/L	Delayed softening (in one of two years)	Reduced (in one of two years)	Delayed hydrolysis (in one of two years)	No effect on red color	[8]
'Red Chief'	125 mg/L	Higher firmness	Lower than control	-	-	[14]

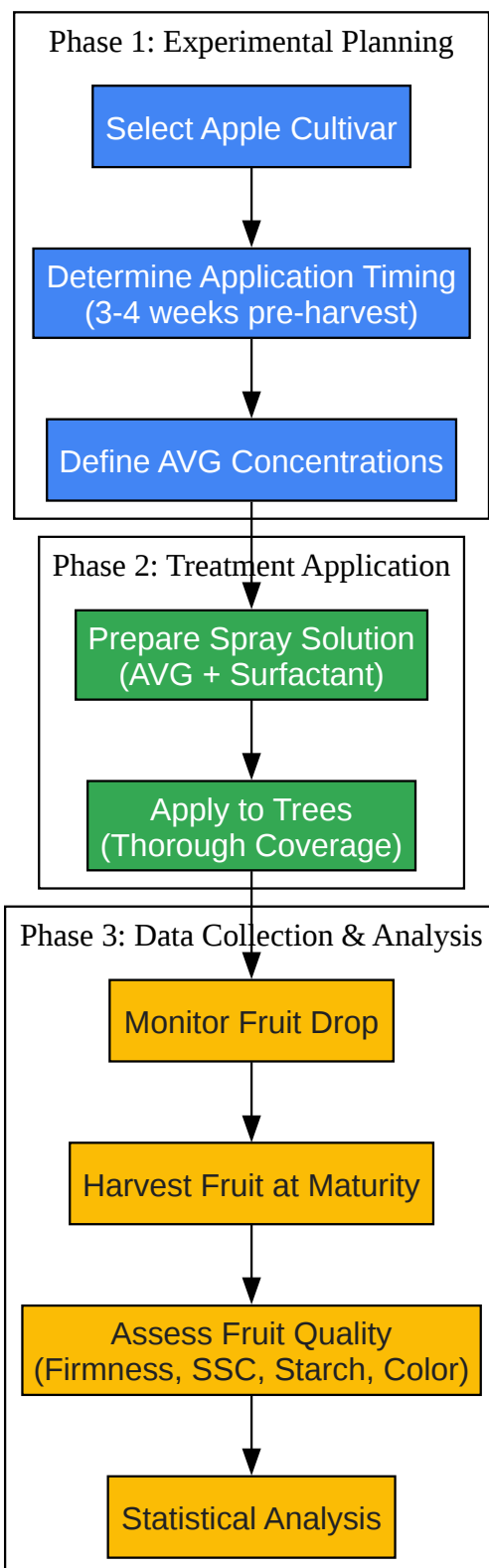
Visualizations

Signaling Pathways and Experimental Workflows



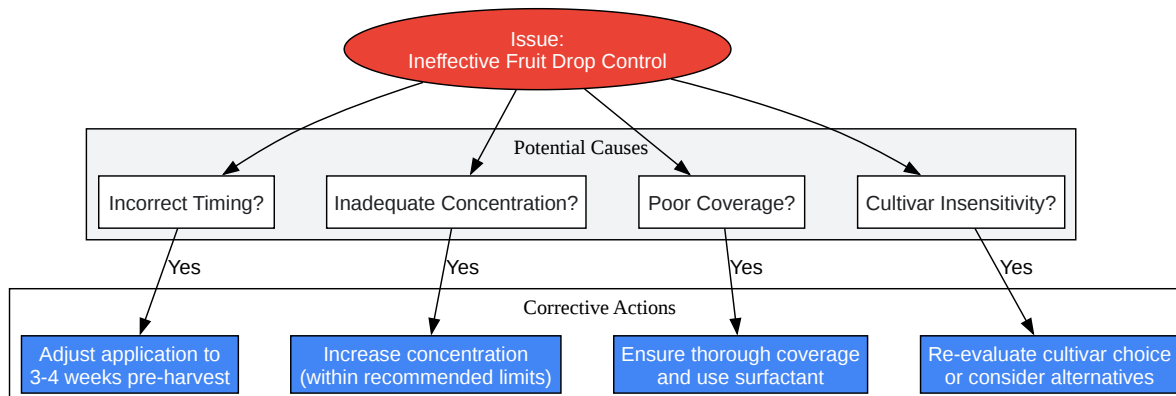
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Caption: **Aviglycine**'s inhibition of the ethylene biosynthesis pathway.



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Caption: A generalized workflow for **aviglycine** experiments on apples.



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Caption: A troubleshooting decision tree for ineffective fruit drop control.

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- To cite this document: BenchChem. [Technical Support Center: Aviglycine and Apple Fruit Drop]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665843#troubleshooting-aviglycine-s-effect-on-apple-fruit-drop]

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